

Technical Guide: Galosemide Structure-Activity Relationship & Pharmacological Profiling

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Compound of Interest

Compound Name: Galosemide

CAS No.: 52157-91-2

Cat. No.: B1216223

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Executive Summary: The Galosemide Paradox

Galosemide (M-79175) represents a critical case study in the medicinal chemistry of high-ceiling loop diuretics. Structurally analogous to torsemide, **galosemide** utilizes a pyridine-sulfonyl scaffold rather than the sulfonamide-benzoate scaffold found in furosemide. While it demonstrates potent diuretic activity in rodent models—exceeding furosemide in duration and potency—**galosemide** exhibits a profound lack of activity in humans.

This guide dissects the Structure-Activity Relationship (SAR) of **galosemide** to explain this species-specific divergence. It serves as a technical manual for researchers to understand how subtle modifications in the sulfonyl-acyl linkage versus the sulfonylurea linkage dictate metabolic stability and therapeutic viability.

Molecular Architecture & Pharmacophore Definition

To understand the SAR of **galosemide**, one must deconstruct it against the successful analog, torsemide. Both drugs target the Na

-K

-2Cl

cotransporter (NKCC2) in the Thick Ascending Limb (TAL) of the Loop of Henle.[\[1\]](#)

The Pyridine-Sulfonyl Scaffold

Unlike furosemide (a derivative of anthranilic acid), **galosemide** is built upon a 3-pyridinesulfonyl core. The pyridine nitrogen provides a unique pKa profile (approx. 6.0–7.0), allowing for high lipid solubility at physiological pH, which facilitates rapid absorption and tubular secretion.

Structural Comparison

Feature	Galosemide (M-79175)	Torsemide	Functional Impact
Scaffold	Pyridine-3-sulfonyl	Pyridine-3-sulfonyl	Bioavailability & pKa modulation.
Position 4	3-(trifluoromethyl)anilino	3-methylanilino (m-toluidino)	Lipophilicity: The -CF group in galosemide significantly increases lipophilicity compared to the -CH in torsemide.
Side Chain	Propanamide (-SO-NH-CO-Et)	Urea (-SO-NH-CO-NH-iPr)	Metabolic Stability: The acyl-sulfonamide bond in galosemide is susceptible to rapid hydrolysis in humans, whereas the sulfonylurea in torsemide is stable.

Structure-Activity Relationship (SAR) Analysis

The SAR of **galosemide** is defined by three critical zones. The failure of **galosemide** in human trials is directly attributable to the design choice in Zone 3.

Zone 1: The Lipophilic Domain (Position 4)

The attachment of an anilino group at the 4-position of the pyridine ring is essential for hydrophobic interaction with the translocation pocket of NKCC2.

- Modification: **Galosemide** incorporates a trifluoromethyl (-CF₃) group on the phenyl ring.[\[2\]](#)
- Effect: This electron-withdrawing group enhances lipophilicity and metabolic resistance of the phenyl ring itself (blocking hydroxylation). In rat models, this results in higher potency per milligram compared to non-fluorinated analogs.

Zone 2: The Vector Anchor (Pyridine Nitrogen)

The pyridine nitrogen acts as an electron sink. Its position relative to the sulfonyl group is critical for maintaining the acidity of the sulfonamide proton.

- Mechanism: The proton on the sulfonamide nitrogen (SO₂-NH) must be acidic enough to deprotonate at physiological pH, allowing the drug to exist as an anion. This anionic form is the active species transported by Organic Anion Transporters (OATs) into the tubular lumen.

Zone 3: The Metabolic Liability (The Distal Terminus)

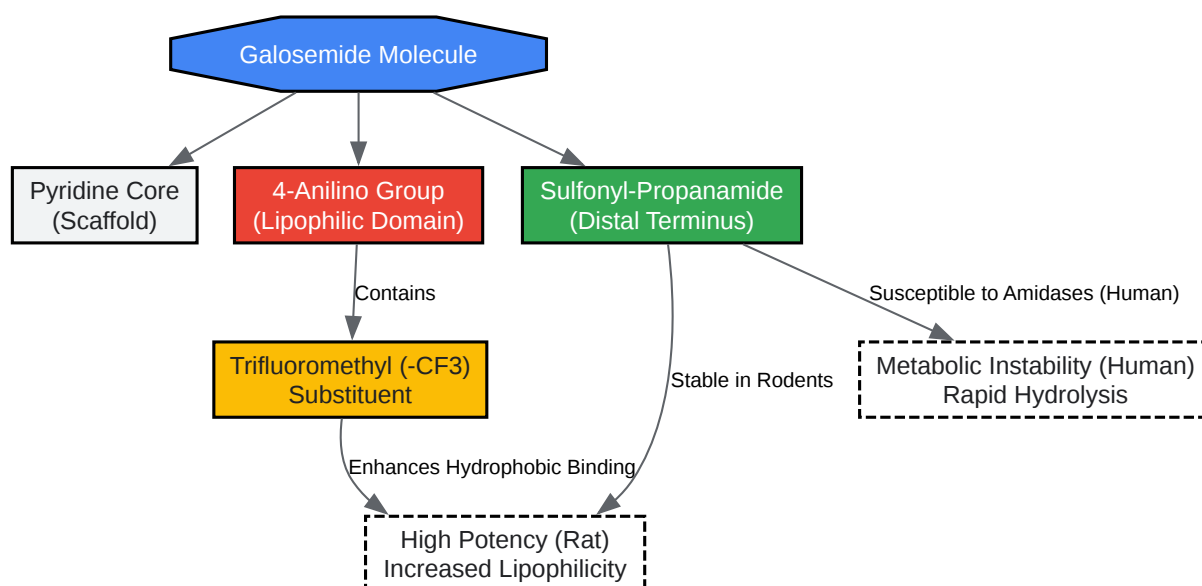
This is the defining feature of **galosemide**'s SAR.

- Structure: **Galosemide** features a sulfonyl-propanamide moiety ([\[2\]](#)).
- The "Human" Flaw: In humans, the enzyme systems (likely specific esterases or amidases) rapidly hydrolyze the

-acyl bond, cleaving the propanamide group. This converts **galosemide** into its parent sulfonamide metabolite, which has significantly lower affinity for NKCC2 and poor pharmacokinetic properties.

- Contrast: Torsemide utilizes a sulfonylurea linkage.[3] The additional nitrogen in the urea chain stabilizes the structure against this specific hydrolytic pathway, preserving activity in humans.

Visualization: SAR Logic Map



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Caption: Figure 1. Structural dissection of **Galosemide** showing the functional impact of the trifluoromethyl group and the species-dependent liability of the propanamide side chain.

Mechanistic Pharmacology

Galosemide acts as a reversible inhibitor of the Na

-K

-2Cl

cotransporter isoform 2 (NKCC2), located on the apical membrane of the Thick Ascending Limb (TAL).

Mechanism of Action (MOA) Workflow

- **Tubular Secretion:** **Galosemide** is highly protein-bound (>95%) and cannot be filtered at the glomerulus. It enters the proximal tubule via OAT1/OAT3 (Organic Anion Transporters) on the basolateral membrane.
- **Luminal Translocation:** It is secreted into the tubular fluid.
- **Binding Event:** At the TAL, **galosemide** binds to the Cl translocation pocket of the NKCC2 protein.
- **Inhibition:** This blockade prevents the reabsorption of Na, K, and Cl, collapsing the lumen-positive potential difference.
- **Diuresis:** The hypertonicity of the renal medulla is abolished, preventing water reabsorption in the collecting duct.

Pathway Visualization



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Caption: Figure 2. Pharmacokinetic and Pharmacodynamic pathway of **Galosemide** from blood transport to NKCC2 inhibition in the Thick Ascending Limb.

Experimental Protocols

Synthesis of Galosemide (Protocol Summary)

Context: This protocol describes the conversion of the sulfonamide precursor to the acyl-sulfonamide (**Galosemide**).

Reagents:

- 4-[3-(trifluoromethyl)anilino]pyridine-3-sulfonamide (Precursor)[2]
- Propionic anhydride
- Pyridine (solvent/base) or DMAP (catalyst)

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 equivalent of the sulfonamide precursor in anhydrous pyridine under an inert atmosphere (Nitrogen or Argon).
- Acylation: Add 1.2 equivalents of propionic anhydride dropwise at 0°C to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Mobile phase: CHCl₃/MeOH 9:1) for the disappearance of the starting sulfonamide.
- Quenching: Pour the reaction mixture into ice-cold water (pH adjusted to 4.0 with dilute HCl) to precipitate the product.
- Purification: Filter the crude precipitate. Recrystallize from ethanol/water to yield **Galosemide** as a white crystalline solid.
- Validation: Confirm structure via

¹H-NMR (DMSO-d₆)

), specifically looking for the ethyl signals of the propanamide group and the downfield shift of the sulfonamide NH.

Diuretic Bioassay (Rat Model)

Context: Standard screening for high-ceiling diuretic activity.

- Animals: Male Wistar rats (200–250g), fasted for 18 hours with free access to water.
- Administration: Administer **Galosemide** orally (p.o.) or intravenously (i.v.) suspended in 0.5% CMC (Carboxymethylcellulose).
 - Dose Range: 1, 3, 10, 30 mg/kg.
- Hydration: Immediately administer normal saline (25 mL/kg) intraperitoneally to ensure uniform hydration state.
- Collection: Place rats in individual metabolic cages. Collect urine at intervals: 0–1h, 1–3h, 3–6h, 6–24h.
- Analysis: Measure Urine Volume (mL), Na, and K concentrations (Flame Photometry or ISE).
- Endpoint: Calculate the Lipschitz value (T/U ratio) relative to a urea control or compare efficacy directly to Furosemide.

Comparative Profiling Data

The following table summarizes the key differences that define the **Galosemide** profile.

Parameter	Galosemide	Torsemide	Furosemide
Chemical Class	Pyridine-sulfonyl-amide	Pyridine-sulfonyl-urea	Sulfonamide-benzoate
Primary Target	NKCC2	NKCC2	NKCC2
Lipophilicity (LogP)	High (~2.8)	Moderate (~2. 4 ¹)	Low (~2.0)
Oral Bioavailability (Rat)	>80%	>80%	~50% (Variable)
Metabolic Fate (Human)	Rapid Hydrolysis (Inactive)	Hepatic CYP2C9 (Active)	Glucuronidation
Potency (Rat)	5-10x Furosemide	2-4x Furosemide	1x (Baseline)

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Disclaimer: This guide is for research and educational purposes only. **Galosemide** is not approved for human clinical use in many jurisdictions due to the metabolic instability described above.

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